

"Methyl 12-aminododecanoate hydrochloride" handling and storage best practices

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Compound of Interest

Compound Name: *Methyl 12-aminododecanoate hydrochloride*

Cat. No.: *B016019*

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Technical Support Center: Methyl 12-aminododecanoate hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **Methyl 12-aminododecanoate hydrochloride**, along with troubleshooting guides to address common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What are the general characteristics of **Methyl 12-aminododecanoate hydrochloride**?

Methyl 12-aminododecanoate hydrochloride is a white to off-white crystalline solid.^[1] It is the hydrochloride salt of the methyl ester of 12-aminododecanoic acid. This salt form generally enhances the compound's stability and solubility in water.^[2]

Q2: How should I store **Methyl 12-aminododecanoate hydrochloride**?

To ensure its integrity, **Methyl 12-aminododecanoate hydrochloride** should be stored in a cool, dry, and dark place.^[3] The container must be tightly sealed to prevent exposure to atmospheric moisture.^[3] For long-term storage, temperatures of -20°C are commonly recommended.^{[4][5]}

Q3: Is **Methyl 12-aminododecanoate hydrochloride** hygroscopic?

Yes, like many hydrochloride salts, it is likely to be hygroscopic, meaning it can absorb moisture from the air.[3][6] This can lead to the formation of clumps and may affect the compound's stability and accurate weighing.[3]

Q4: In which solvents is **Methyl 12-aminododecanoate hydrochloride** soluble?

Methyl 12-aminododecanoate hydrochloride is soluble in water, methanol, and tetrahydrofuran.[5] Its solubility in water is enhanced by the hydrochloride salt form.[1][2]

Q5: What are the primary safety concerns when handling this compound?

Safety data indicates that **Methyl 12-aminododecanoate hydrochloride** can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). It may also be harmful if swallowed (H302). Therefore, it is essential to wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Handling should be performed in a well-ventilated area.

Troubleshooting Guides

Problem: The powder has formed clumps or appears moist.

- Cause: The compound is hygroscopic and has likely absorbed moisture from the atmosphere. This can happen if the container is not sealed tightly or if it has been opened frequently in a humid environment.
- Solution:
 - Handle the compound in a controlled environment with low humidity, such as a glove box or a room with a dehumidifier.[3]
 - Use dry, clean spatulas and glassware.
 - For future prevention, store the container with a desiccant and ensure it is tightly sealed immediately after use.

Problem: The compound is not dissolving as expected.

- Cause: The choice of solvent or the concentration may be inappropriate. While soluble in water, methanol, and THF, the dissolution rate can be affected by temperature and the volume of the solvent.
- Solution:
 - Confirm that you are using a recommended solvent (water, methanol, or tetrahydrofuran).
 - Gently warm the mixture or use sonication to aid dissolution.
 - Increase the volume of the solvent to ensure you are not exceeding the compound's solubility limit.

Problem: I am seeing unexpected side products or low yield in my reaction.

- Cause: The compound may have degraded due to improper handling or reaction conditions. The ester group is susceptible to hydrolysis, especially under basic conditions (pH > 8).^[4]
- Solution:
 - If your reaction is run in an aqueous solution, ensure the pH is maintained at or below 8 to minimize hydrolysis.^[4]
 - For reactions requiring the free amine, it is often best to generate it in situ by adding a non-aqueous base (like triethylamine) immediately before the reaction, rather than trying to isolate the free amine form.
 - When used in reactions, it is often dissolved in an anhydrous solvent like DMF under an inert atmosphere.

Data Presentation

Table 1: Storage and Handling Recommendations for **Methyl 12-aminododecanoate hydrochloride**

Parameter	Recommendation	Rationale
Storage Temperature	-20°C (long-term); Room temperature (short-term, desiccated)	To minimize degradation and maintain stability.
Atmosphere	Store in a tightly sealed container; Consider use of a desiccant.	To prevent moisture absorption due to its hygroscopic nature.
Light Exposure	Store in a dark place.	To prevent potential light-induced degradation.
Handling Environment	Handle in a well-ventilated area; Low humidity environment (e.g., glove box) is ideal.	To avoid inhalation and minimize moisture uptake.

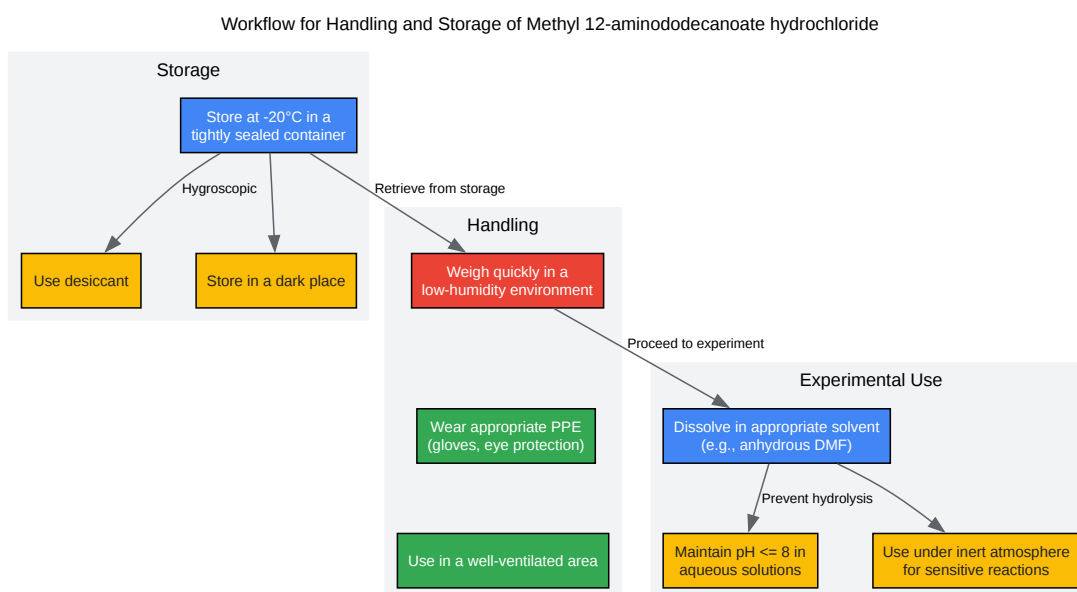
Experimental Protocols

Protocol: Preparation of a Stock Solution in an Anhydrous Solvent

This protocol describes the preparation of a stock solution of **Methyl 12-aminododecanoate hydrochloride** in anhydrous dimethylformamide (DMF) for use in organic synthesis.

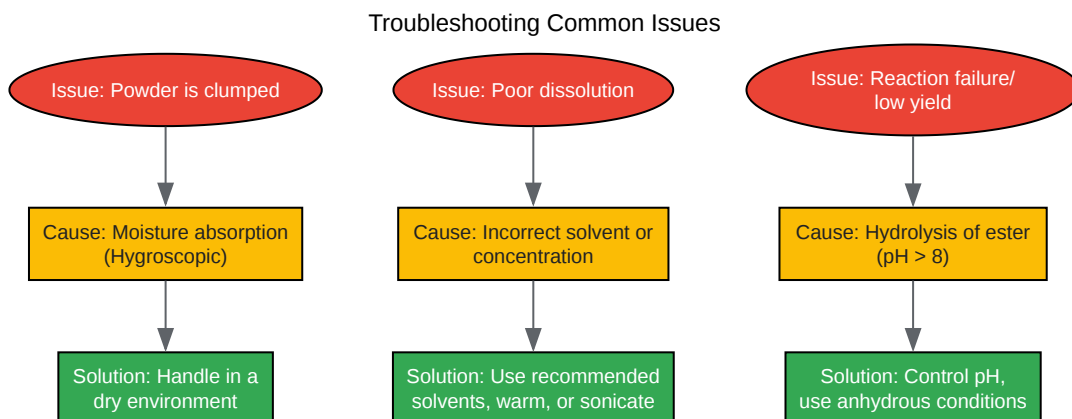
- Preparation: Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas (e.g., argon or nitrogen).
- Weighing: In a controlled, low-humidity environment, quickly weigh the desired amount of **Methyl 12-aminododecanoate hydrochloride** into the dried flask.
- Dissolution: Add the required volume of anhydrous DMF to the flask via a syringe.
- Mixing: Stir the solution at room temperature under an inert atmosphere until the solid is fully dissolved.
- Storage: If the solution is not for immediate use, it should be stored under an inert atmosphere at a low temperature (e.g., -20°C) to minimize degradation.

Visualizations



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Caption: Logical workflow for proper handling and storage.



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Caption: Troubleshooting guide for common experimental issues.

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